

Safety and Handling of 5,5-Dimethyl-3-hexanone: A Technical Guide

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Compound of Interest

Compound Name: 5,5-Dimethyl-3-hexanone

Cat. No.: B15492113

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and toxicological considerations for **5,5-Dimethyl-3-hexanone**. The information is intended to support risk assessment and ensure safe laboratory practices for professionals working with this compound.

Chemical and Physical Properties

5,5-Dimethyl-3-hexanone is a flammable liquid with a molecular weight of 128.21 g/mol ^[1] A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Source
Molecular Formula	C8H16O	PubChem ^[1]
Molecular Weight	128.21 g/mol	PubChem ^[1]
CAS Number	5340-30-7	PubChem ^[1]
Appearance	Colorless liquid	ECHEMI
Boiling Point	149.9 °C at 760 mmHg	MOLBASE Encyclopedia
Flash Point	34.4 °C	MOLBASE Encyclopedia
Density	0.812 g/cm ³	MOLBASE Encyclopedia

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **5,5-Dimethyl-3-hexanone** is classified as a flammable liquid and is associated with skin, eye, and respiratory irritation.

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapor
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation

Source: PubChem

Experimental Protocols for Safety Assessment

The following sections detail the standardized experimental protocols that are used to assess the safety and toxicity of chemicals such as **5,5-Dimethyl-3-hexanone**.

Acute Oral Toxicity

The acute oral toxicity of a substance is typically determined using one of the OECD test guidelines: 420 (Fixed Dose Procedure), 423 (Acute Toxic Class Method), or 425 (Up-and-Down Procedure). These methods are designed to estimate the LD50 (the dose lethal to 50% of a test population) or to classify the substance into a specific toxicity category.

Methodology (OECD TG 423 - Acute Toxic Class Method):

- Animals: Healthy, young adult rats of a single sex (usually females) are used.

- **Housing and Feeding:** Animals are housed in appropriate conditions with access to food and water, except for a brief fasting period before administration of the test substance.
- **Dose Administration:** The test substance is administered orally in a stepwise procedure using a minimum number of animals per step. The starting dose is selected from a series of fixed dose levels (5, 50, 300, 2000, or 5000 mg/kg body weight).
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.
- **Endpoint:** The absence or presence of compound-related mortality at a given dose determines the next step and ultimately allows for classification of the substance.

Dermal Irritation/Corrosion

The potential for a substance to cause skin irritation or corrosion is assessed using OECD Test Guideline 404.

Methodology (OECD TG 404):

- **Animals:** The albino rabbit is the preferred species for this test.[\[2\]](#)
- **Application:** A single dose of the test substance (0.5 mL for liquids or 0.5 g for solids) is applied to a small area of shaved skin (approximately 6 cm²).[\[2\]](#) The area is then covered with a semi-occlusive dressing.
- **Exposure:** The exposure duration is typically 4 hours.[\[2\]](#)
- **Observation:** After the exposure period, the dressing is removed, and the skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours, and up to 14 days to assess the reversibility of any effects.[\[3\]](#)
- **Scoring:** The severity of the skin reactions is scored, and the substance is classified based on the mean scores for erythema and edema.[\[2\]](#)

Eye Irritation/Corrosion

The potential for a substance to cause eye irritation or corrosion is evaluated according to OECD Test Guideline 405.^[4]

Methodology (OECD TG 405):

- Animals: Healthy, young adult albino rabbits are used.^[4]
- Application: A single dose of the test substance (0.1 mL for liquids or not more than 100 mg for solids) is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.
- Observation: The eyes are examined for corneal opacity, iris lesions, and conjunctival redness and swelling at 1, 24, 48, and 72 hours after application, and observations may continue for up to 21 days to assess reversibility.^[4]
- Scoring: The severity of the eye lesions is scored, and the substance is classified based on the nature and reversibility of the observed effects.^[4]

Flash Point Determination

The flash point of a flammable liquid is determined using a standardized method such as ASTM D93, which describes the Pensky-Martens closed-cup test.

Methodology (ASTM D93):

- Apparatus: A Pensky-Martens closed-cup tester is used.
- Procedure: A sample of the substance is heated in a closed cup at a specified rate while being stirred. An ignition source is periodically introduced into the vapor space above the liquid.
- Endpoint: The flash point is the lowest temperature at which the vapors of the substance ignite to produce a flash.

Potential Metabolism and Toxicological Pathways (Hypothetical)

While specific metabolic data for **5,5-Dimethyl-3-hexanone** are not available, a hypothetical metabolic pathway can be proposed based on the metabolism of other aliphatic ketones and the known neurotoxicity of certain hexacarbon compounds. The neurotoxicity of solvents like n-hexane and methyl n-butyl ketone is attributed to their metabolic conversion to γ -diketones, such as 2,5-hexanedione. These γ -diketones can react with primary amine groups on proteins, leading to protein cross-linking and neurotoxicity.

Given its structure, **5,5-Dimethyl-3-hexanone** is a ketone. A plausible metabolic pathway could involve hydroxylation at the carbon atom adjacent to the carbonyl group (α -carbon) or at other positions on the alkyl chain, followed by further oxidation. However, due to the presence of the t-butyl group, the formation of a neurotoxic γ -diketone metabolite is less likely compared to linear hexacarbonyls. Further research is needed to elucidate the specific metabolic fate and potential for neurotoxicity of **5,5-Dimethyl-3-hexanone**.

Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Use explosion-proof equipment.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.

Handling:

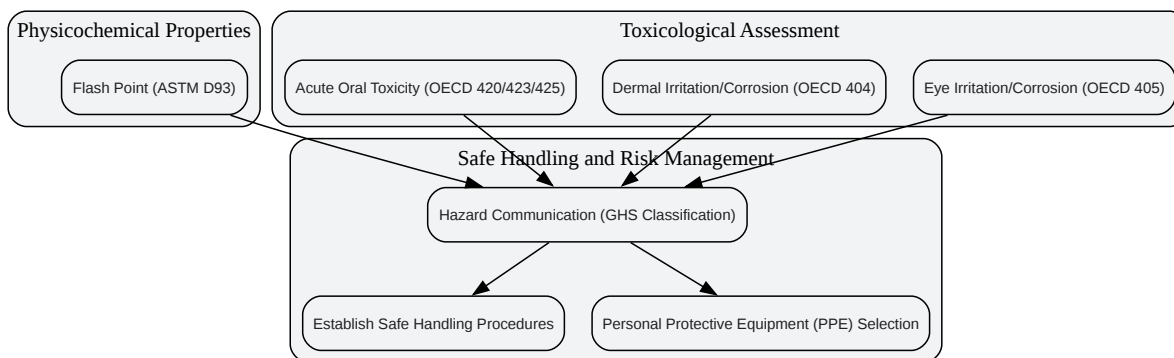
- Keep away from heat, sparks, open flames, and other ignition sources.

- Ground and bond containers and receiving equipment to prevent static discharge.
- Use non-sparking tools.
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapors.

Storage:

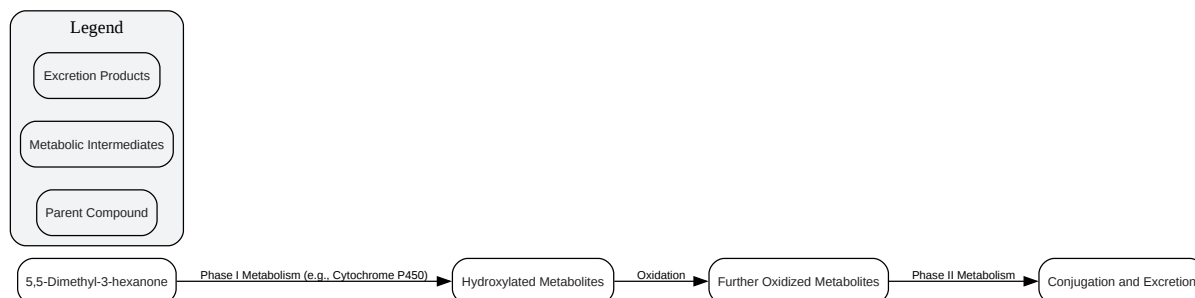
- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as oxidizing agents.

Visualizations



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Figure 1: Experimental workflow for safety assessment.



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Figure 2: Hypothetical metabolic pathway for **5,5-Dimethyl-3-hexanone**.

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